

Minimizing mitochondrial depolarization caused by 4-Bromo A23187

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Compound of Interest

Compound Name: 4-Bromo A23187

Cat. No.: B013575

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Technical Support Center: 4-Bromo A23187

Welcome to the technical support center for **4-Bromo A23187**. This guide provides troubleshooting information and answers to frequently asked questions to help researchers minimize mitochondrial depolarization and other off-target effects during their experiments.

Frequently Asked Questions (FAQs)

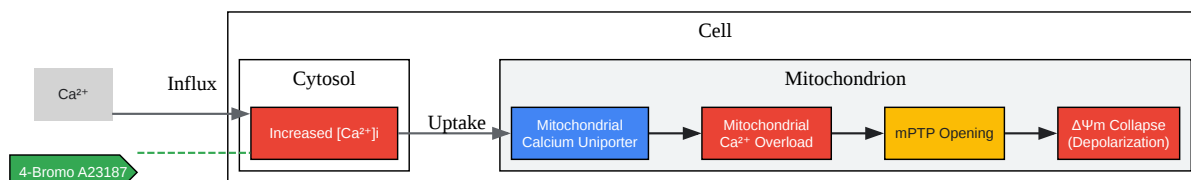
Q1: What is **4-Bromo A23187** and what is its primary mechanism of action?

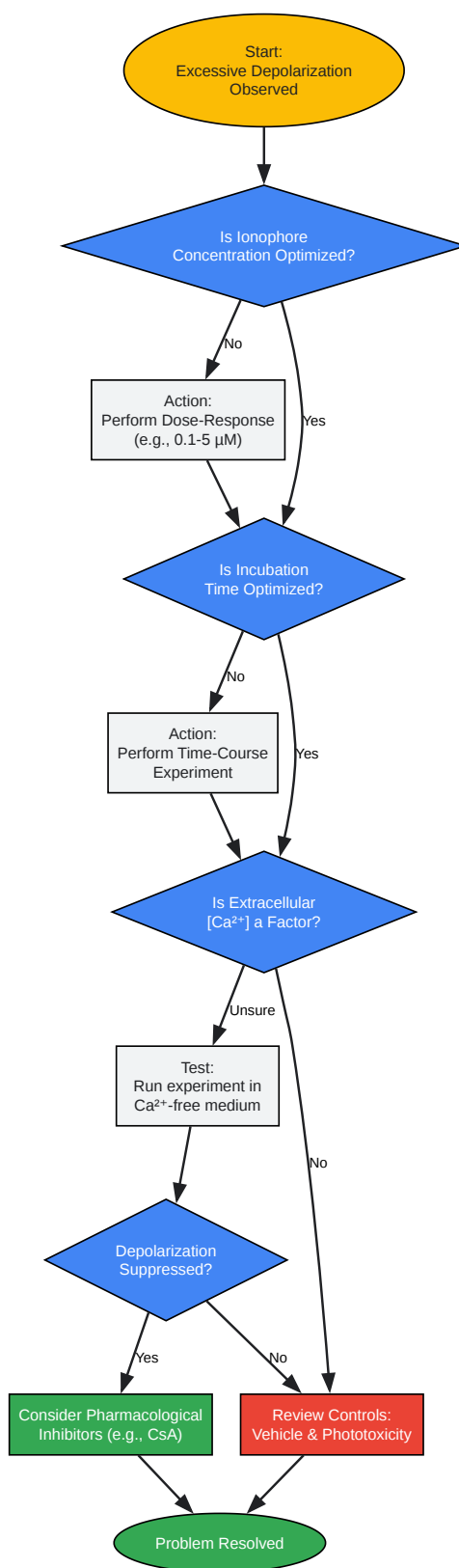
4-Bromo A23187 is a derivative of the calcium ionophore A23187 (Calcimycin). As an ionophore, it forms lipid-soluble complexes with divalent cations, primarily calcium (Ca^{2+}), and transports them across biological membranes. Its primary function is to rapidly increase intracellular calcium concentrations ($[\text{Ca}^{2+}]_i$) by facilitating Ca^{2+} influx from the extracellular space and release from intracellular stores like the endoplasmic reticulum (ER).^{[1][2]}

Q2: Why does **4-Bromo A23187** cause mitochondrial depolarization?

The increase in cytosolic Ca^{2+} ($[\text{Ca}^{2+}]_c$) caused by **4-Bromo A23187** leads to the rapid uptake of calcium into the mitochondria ($[\text{Ca}^{2+}]_m$).^[1] While mitochondria have a significant capacity to buffer calcium, excessive accumulation can trigger the opening of the mitochondrial permeability transition pore (mPTP).^{[3][4][5]} The opening of this non-selective pore dissipates the mitochondrial membrane potential ($\Delta\Psi_m$), leading to depolarization, swelling, and

potentially initiating apoptotic pathways.^{[3][4][6]} The degree of depolarization can be variable.^[1]





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